

Application Note: Quantification of Bisphenol AF in Environmental Matrices by LC-MS/MS

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Compound of Interest

Compound Name: 4-(1,1,1,3,3,3-Hexafluoro-2-hydroxypropan-2-yl)phenol

CAS No.: 836-79-3

Cat. No.: B1330457

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Abstract

Bisphenol AF (BPAF) is an analogue of Bisphenol A (BPA) used in the production of specialty polymers, and its presence in the environment is of growing concern due to its potential endocrine-disrupting properties.^{[1][2]} This application note presents a sensitive and robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of BPAF in various environmental matrices, including water, soil, and sediment. The described protocols provide detailed procedures for sample extraction, cleanup, and instrumental analysis, ensuring high accuracy and reproducibility for environmental monitoring studies.

Introduction

Bisphenols are a class of chemicals widely used in the manufacturing of polycarbonate plastics and epoxy resins.^{[3][4]} While BPA is the most well-known, several analogues, including BPAF, are used as substitutes.^[1] The potential for these compounds to leach into the environment and impact ecosystems and human health necessitates the development of reliable analytical methods for their detection at trace levels.^{[1][4]} LC-MS/MS has become the preferred

technique for analyzing bisphenols due to its high sensitivity and selectivity, allowing for direct quantification in complex matrices.[5][6] This document provides a comprehensive guide for researchers and scientists to implement an LC-MS/MS method for BPAF quantification.

Experimental Protocols

Sample Preparation

Effective sample preparation is crucial for removing interfering substances and concentrating the analyte of interest.[7] The following protocols are recommended for different environmental matrices.

1.1. Water Samples (River, Lake, Wastewater)

This protocol utilizes Solid-Phase Extraction (SPE) for the extraction and pre-concentration of BPAF from water samples.[3][8]

- **Sample Collection and Preservation:** Collect water samples in clean glass bottles. To prevent degradation, acidify the samples to pH 2-3 with a suitable acid (e.g., sulfuric acid) and store them at 4°C.
- **Filtration:** Filter the water samples through a 0.45 µm glass fiber filter to remove suspended particles.
- **Solid-Phase Extraction (SPE):**
 - **Conditioning:** Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.
 - **Loading:** Pass the filtered water sample (typically 100-500 mL) through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
 - **Washing:** Wash the cartridge with 5 mL of deionized water to remove any polar interferences.
 - **Drying:** Dry the cartridge under a gentle stream of nitrogen for at least 30 minutes to remove residual water.

- Elution: Elute the retained BPAF from the cartridge with 10 mL of a suitable organic solvent, such as methanol or acetonitrile.
- Solvent Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in a small volume (e.g., 1 mL) of the initial mobile phase for LC-MS/MS analysis.

1.2. Soil and Sediment Samples

This protocol employs Accelerated Solvent Extraction (ASE) followed by SPE cleanup.[\[1\]](#)[\[3\]](#)

- Sample Preparation: Air-dry the soil or sediment samples, and then sieve them to remove large debris. Homogenize the sample prior to extraction.
- Accelerated Solvent Extraction (ASE):
 - Mix approximately 5-10 g of the homogenized sample with a drying agent like diatomaceous earth.
 - Pack the mixture into an ASE cell.
 - Extract the sample using an appropriate solvent, such as acetonitrile or a mixture of dichloromethane and methanol.[\[9\]](#) Optimized conditions from literature suggest acetonitrile as the extraction solvent at 100°C for three cycles.[\[1\]](#)
- SPE Cleanup:
 - The ASE extract is often concentrated and may require a cleanup step to remove co-extracted matrix components.
 - Follow the SPE procedure outlined in section 1.1, starting from the loading step after diluting the extract with water.
- Solvent Evaporation and Reconstitution: Evaporate the final eluate and reconstitute as described in section 1.1.

1.3. Biota Samples (e.g., Aquatic Organisms)

This protocol involves homogenization, extraction with an organic solvent, and a multi-step cleanup process.^[3]

- Homogenization: Homogenize the tissue sample with anhydrous sodium sulfate to create a dry powder.
- Extraction: Extract the homogenized tissue with dichloromethane using ultrasonication.^[3]
- Liquid-Liquid Partitioning: Perform a liquid-liquid partition using n-hexane and acetonitrile to remove lipids.^[3]
- SPE Cleanup: Further cleanup can be achieved using a combination of Florisil and PSA/C18 dSPE (dispersive SPE).^[3]
- Solvent Evaporation and Reconstitution: Evaporate the final extract and reconstitute in the mobile phase for analysis.

LC-MS/MS Analysis

2.1. Liquid Chromatography (LC) Conditions

The following table summarizes typical LC conditions for the separation of BPAF.

Parameter	Recommended Conditions
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7 μ m)[1]
Mobile Phase A	Water with 0.05% (v/v) ammonia[1]
Mobile Phase B	Acetonitrile[1]
Gradient Elution	Start with a higher percentage of Mobile Phase A, and gradually increase the percentage of Mobile Phase B to elute BPAF. A typical gradient might be: 0-2 min, 40% B; 2-6 min, 40-60% B; 6-6.5 min, 60% B; 6.5-7 min, 60-40% B; 7-8 min, 40% B.[1]
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 20 μ L
Column Temperature	30 - 40 $^{\circ}$ C

2.2. Mass Spectrometry (MS/MS) Conditions

The following table provides typical MS/MS parameters for the detection of BPAF.

Parameter	Recommended Conditions
Ionization Mode	Electrospray Ionization (ESI), Negative Mode
Precursor Ion (m/z)	335.0
Product Ions (m/z)	Quantifier: 241.0, Qualifier: 315.0
Collision Energy (eV)	Optimized for the specific instrument, typically in the range of 20-40 eV
Capillary Voltage	3.0 - 4.0 kV
Source Temperature	120 - 150 °C
Desolvation Gas	Nitrogen
Desolvation Temp.	350 - 500 °C

Data and Results

Method validation should be performed to ensure the reliability of the results. Key validation parameters are summarized below.

Parameter	Typical Performance
Linearity (R^2)	> 0.99[1]
Limit of Detection (LOD)	0.01 - 0.3 ng/g in sediment[1]
Limit of Quantification (LOQ)	1.09 - 1.32 µg/kg in paper
Recovery	74.9% - 102.8% in sediment[1]
Precision (RSD)	< 15%

Visualizations

The following diagrams illustrate the experimental workflows for the analysis of BPAF in different environmental matrices.



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Caption: Workflow for BPAF analysis in water samples.



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Caption: Workflow for BPAF analysis in soil and sediment.

Conclusion

The LC-MS/MS method detailed in this application note provides a reliable and sensitive approach for the quantification of Bisphenol AF in a range of environmental matrices. The described sample preparation protocols, coupled with optimized instrumental conditions, enable accurate measurement of BPAF at environmentally relevant concentrations. This methodology is a valuable tool for researchers and regulatory bodies involved in monitoring emerging environmental contaminants.

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